

3-Nitrophenylhydrazine hydrochloride chemical properties

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Compound of Interest

Compound Name: 3-Nitrophenylhydrazine
hydrochloride

Cat. No.: B1588614

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An In-depth Technical Guide to the Chemical Properties of **3-Nitrophenylhydrazine Hydrochloride**

Abstract

3-Nitrophenylhydrazine hydrochloride (3-NPH·HCl) is a pivotal chemical reagent, primarily utilized for the derivatization of carbonyl- and carboxyl-containing compounds in analytical chemistry. Its molecular structure, featuring a reactive hydrazine group and an electron-withdrawing nitro group, facilitates the formation of stable hydrazones and hydrazides, which significantly enhances detection sensitivity and chromatographic separation in techniques like liquid chromatography-mass spectrometry (LC-MS).^{[1][2]} This guide provides a comprehensive overview of the chemical and physical properties, stability, reactivity, and handling of 3-NPH·HCl, intended for researchers, scientists, and professionals in drug development and metabolomics.

Chemical and Physical Properties

3-Nitrophenylhydrazine hydrochloride is a yellow to dark yellow crystalline powder.^{[2][3][4]} The hydrochloride salt form enhances its stability and solubility in polar solvents compared to its free base form.^{[1][2]} Its key physical and chemical data are summarized below.

Property	Value	Source(s)
CAS Number	636-95-3	[1][5]
Molecular Formula	C ₆ H ₈ ClN ₃ O ₂	[1][2][5]
Molecular Weight	189.60 g/mol	[1][2][5]
Appearance	Yellow to dark yellow crystalline powder	[2][3][4]
Melting Point	210 °C (decomposes)	[1][2][4]
Purity	Typically ≥98%	[6]
Canonical SMILES	<chem>C1=CC(=CC(=C1)--INVALID-LINK--[O-])NN.Cl</chem>	[1]
InChI Key	BKOYKMLGFFASBG-UHFFFAOYSA-N	[2]

Solubility and Stability Profile

The solubility and stability of 3-NPH·HCl are critical for its application in derivatization reactions.

Solubility

The hydrochloride salt formation significantly improves its solubility in aqueous solutions.[1]

Solvent	Solubility	Notes	Source(s)
Water	Good	The ionic nature of the hydrochloride enhances dissolution.	[1]
Methanol	Slight	Utility may be limited unless used in mixed solvents.	[1][7]
Ethanol	Favorable	Often used as a solvent for recrystallization and purification.	[1]
DMSO	Soluble	A stock solution of 50 mg/mL is possible.	[7][8][9]

Stability

3-NPH·HCl exhibits variable stability depending on the conditions.

- **pH Stability:** It shows excellent stability in acidic conditions (pH 1.0-3.0), which are optimal for many derivatization protocols.[1] Stability decreases in basic conditions (pH 9.0-12.0), where it is susceptible to hydrolysis.[1]
- **Thermal Stability:** The compound is thermally stable up to its decomposition temperature of approximately 210°C.[1] It remains stable at room temperature when stored in closed containers.[1]
- **Handling Conditions:** The compound is noted to be air-sensitive and hygroscopic.[10][6] It is also a flammable solid and poses a risk of explosion if heated under confinement.[3][6] It should be stored in a cool, dry, well-ventilated area under an inert atmosphere.[3][7]

Reactivity and Chemical Behavior

The primary chemical utility of 3-NPH·HCl lies in its function as a derivatizing reagent. The hydrazine moiety (-NHNH₂) is a strong nucleophile that readily reacts with electrophilic centers, particularly carbonyl groups.

Reaction with Carbonyl Compounds

3-NPH·HCl undergoes a condensation reaction with aldehydes and ketones to form stable 3-nitrophenylhydrazone derivatives.[1][2] This reaction proceeds via a nucleophilic addition-elimination mechanism and is typically catalyzed by acid.[2] The presence of the electron-withdrawing nitro group on the phenyl ring enhances the electrophilic character of the carbonyl carbon in the resulting hydrazone, which is advantageous for analytical detection.[2]

Reaction with Carboxylic Acids

While less direct, 3-NPH·HCl can also derivatize carboxylic acids. This requires the activation of the carboxyl group using a coupling agent, such as 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), to form an activated intermediate that is then susceptible to nucleophilic attack by the hydrazine.[11] This application is crucial for the analysis of metabolites like short-chain fatty acids and N-acyl glycines.[2]

Experimental Protocols

Detailed methodologies are essential for the successful application of 3-NPH·HCl in a research setting.

General Synthesis of 3-Nitrophenylhydrazine Hydrochloride

The synthesis of 3-NPH·HCl typically involves the nitration of phenylhydrazine, followed by conversion to the hydrochloride salt.[1] To achieve the desired meta-substitution, the reaction conditions must favor the protonation of the hydrazino group.[2]

Caption: General synthesis workflow for **3-Nitrophenylhydrazine hydrochloride**.

Protocol for Derivatization of Carboxylic Acids for LC-MS Analysis

This protocol is adapted from methodologies used for targeted metabolomics analysis.[11]

Reagents:

- 3-NPH-HCl solution: 200 mM in 70% methanol (v/v in water).
- EDC-HCl solution: 120 mM EDC with 6% pyridine in 70% methanol solution.
- Biological sample (e.g., plasma, urine) or standard solution.

Procedure:

- Prepare the sample by mixing an 80 μ L aliquot with 40 μ L of the 3-NPH-HCl solution.
- Add 40 μ L of the EDC-HCl solution to the mixture.
- Vortex the mixture to ensure homogeneity.
- Incubate the reaction mixture at room temperature (25°C) for 30 minutes.
- Following incubation, the sample is ready for direct injection into an LC-MS system for analysis. No quenching step is typically required.

Caption: Experimental workflow for the derivatization of carboxylic acids using 3-NPH.

Key Applications

- **Metabolomics:** Widely used for the sensitive detection and quantification of a broad range of metabolites, including fatty acids, amino acids, bile acids, and carbohydrates.
- **Pharmaceutical Analysis:** Employed to detect residual impurities, such as aldehydes, in pharmaceutical formulations, ensuring product quality and safety.^[1]
- **Clinical Diagnostics:** Used to quantify key biomarkers like pyruvate and lactate in biological samples.^[1]
- **Isotope Labeling:** The $^{13}\text{C}_6$ -labeled version of 3-NPH-HCl serves as a critical internal standard for quantitative mass spectrometry and as a tracer in metabolic flux analysis.^{[2][8][9]}

Safety and Handling

3-Nitrophenylhydrazine hydrochloride is a hazardous substance and requires careful handling.[\[1\]](#)[\[3\]](#)

GHS Hazard Information

Hazard Code	Description	Class	Source(s)
H228	Flammable solid	Flammable Solid	[3] [6]
H302	Harmful if swallowed	Acute Toxicity, Oral	[1] [12] [13]
H312	Harmful in contact with skin	Acute Toxicity, Dermal	[1] [12] [13]
H332	Harmful if inhaled	Acute Toxicity, Inhalation	[1] [12] [13]
H315	Causes skin irritation	Skin Corrosion/Irritation	[1] [13]
H319	Causes serious eye irritation	Serious Eye Damage/Irritation	[1] [3] [13]
H335	May cause respiratory irritation	Specific Target Organ Toxicity	[1] [3] [12]

Handling Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety glasses with side shields or goggles, and a lab coat.[\[1\]](#)[\[3\]](#)
- Ventilation: Handle only in a well-ventilated area or in a chemical fume hood to avoid inhalation of dust.[\[3\]](#)[\[14\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from heat, sparks, open flames, and incompatible materials such as strong bases.[\[1\]](#)[\[3\]](#)
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.[\[1\]](#)[\[3\]](#)[\[6\]](#)

- First Aid: In case of contact with eyes or skin, rinse immediately and thoroughly with water and seek medical attention.[3][14] If inhaled, move to fresh air.[3] If swallowed, call a poison control center or doctor immediately.[3]

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